

EZM2302: Available Storage Information

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Compound Focus: EZM 2302

CAS No.: 1628830-21-6

Cat. No.: S527695

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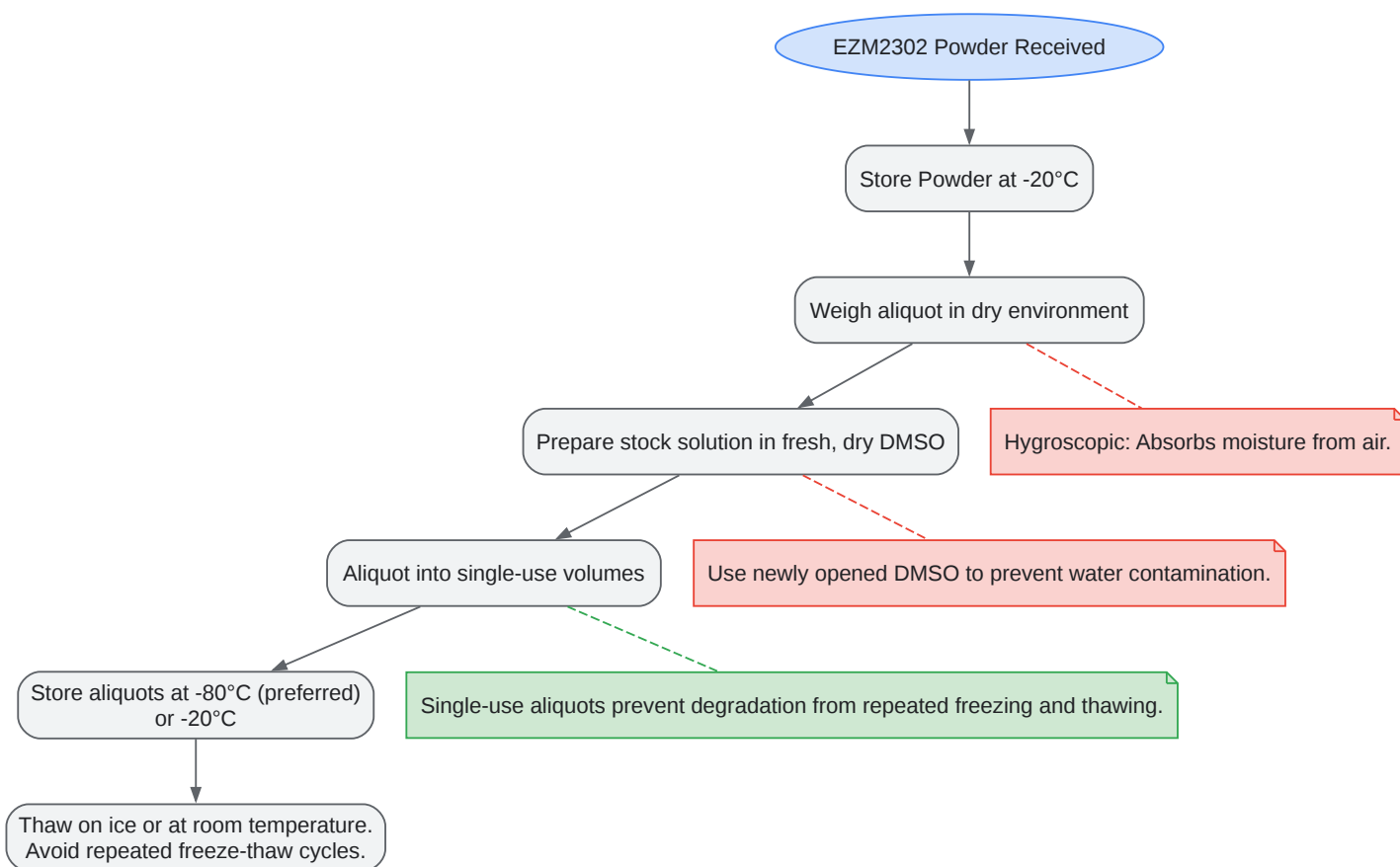
The table below summarizes the key handling information for EZM2302 found in the search results.

Aspect	Available Information
Physical Form	White to off-white solid [1].
Solubility	Soluble in DMSO (100 mg/mL or 170.91 mM). The solution is hygroscopic, meaning it absorbs moisture from the air [1].
Recommended Stock Solvent	DMSO. It is advised to use newly opened DMSO to avoid water contamination [1].

| **Recommended Storage** | **Powder:** -20°C for 3 years or 4°C for 2 years [1]. **Solvent (DMSO):** -80°C for 1 year or -20°C for 6 months [1]. |

Recommended Handling & Storage Workflow

The following diagram outlines a recommended workflow for storing and handling EZM2302, based on the manufacturer's guidelines and common laboratory practices to maximize stability.



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Frequently Asked Questions

Q1: Why is it critical to use dry DMSO when preparing an EZM2302 stock solution? EZM2302 is **hygroscopic**, meaning it readily absorbs moisture from the air [1]. Standard laboratory DMSO can absorb water over time. Using this slightly wet DMSO to dissolve the powder can introduce water into your stock

solution, potentially leading to hydrolysis and degradation of the compound. Using a fresh, dry, sealed bottle of DMSO is the best practice.

Q2: How should I handle the stock solution to ensure its longevity?

- **Aliquot Immediately:** Upon preparation, divide the stock solution into small, single-use aliquots. This prevents repeated freezing and thawing of the main stock, which is a major cause of compound degradation and concentration error due to solvent evaporation.
- **Storage Temperature:** Store the aliquots at **-80°C** for long-term stability (up to 1 year) or at **-20°C** for shorter periods (up to 6 months) [1].
- **Thawing:** Always thaw aliquots on ice or at room temperature in a dry environment. Avoid using a heated water bath. Once thawed, keep the solution on ice during use and discard any unused portion. Do not re-freeze a used aliquot.

General Best Practices for Stability Testing

Since specific stability data for EZM2302 in solution is not publicly available, you may need to empirically determine the stability in your specific experimental buffers. Here is a general protocol you can adapt:

- **Preparation:** Prepare a working dilution of EZM2302 from your frozen stock solution into your standard assay buffer (e.g., PBS or cell culture medium).
- **Storage Conditions:** Divide the solution into aliquots and store them under different conditions that mimic potential handling scenarios:
 - **Condition A:** On ice and protected from light (e.g., for the duration of a typical experiment, 4-8 hours).
 - **Condition B:** At room temperature and protected from light (e.g., 1-4 hours).
 - **Condition C:** At 4°C for a longer duration (e.g., 1-7 days).
- **Analysis:** At predetermined time points, analyze the aliquots using a suitable method to assess compound integrity.
 - **Biological Activity Assay:** The most relevant test is to measure the inhibitory activity in a cellular or biochemical assay (e.g., monitoring reduction of H3R17me2a or H3R26me2a levels via western blot) [2] [1] and compare it to a fresh sample.
 - **Analytical Chemistry (if available):** Techniques like HPLC can directly measure the concentration of the intact compound and detect degradation products.

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References

1. EZM 2302 | CARM1 Inhibitor [medchemexpress.com]
2. Context-specific applications of CARM1 inhibitors [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [EZM2302: Available Storage Information]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527695#ezm2302-stability-in-solution-storage>]

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